

Hexacosanoic Acid-d4-1: A Technical Guide to its Physical State and Solubility

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Compound of Interest

Compound Name: Hexacosanoic acid-d4-1

Cat. No.: B12422391

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This technical guide provides an in-depth overview of the physical state and solubility of **hexacosanoic acid-d4-1**, a deuterated form of the 26-carbon saturated very-long-chain fatty acid. The information presented is intended to support research, development, and formulation activities involving this compound.

Physicochemical Properties

Hexacosanoic acid-d4-1, also known as cerotic acid-d4, is a stable isotope-labeled version of hexacosanoic acid. The incorporation of four deuterium atoms increases its molecular weight, making it a valuable tool in metabolic research and as an internal standard for quantitative analysis.

Physical State

At ambient temperature, **hexacosanoic acid-d4-1** exists as a white to off-white solid powder[1]. Its non-deuterated counterpart, hexacosanoic acid, is similarly described as a white, waxy solid or powder[2][3][4][5]. The solid nature of these long-chain fatty acids is attributed to the strong van der Waals forces between their extended hydrocarbon chains[3].

Solubility Profile

The solubility of **hexacosanoic acid-d4-1** is characteristic of very-long-chain fatty acids, exhibiting poor aqueous solubility and good solubility in various organic solvents. As the carbon

chain length of a fatty acid increases, its solubility in water decreases significantly[6][7].

Qualitative Solubility:

- Water: Very low to negligible solubility[2][3].
- Organic Solvents: Soluble in a range of organic solvents including tetrahydrofuran (THF), chloroform, ethanol, and ether[1][2][3][8].

Quantitative Data

The following tables summarize the key quantitative data for **hexacosanoic acid-d4-1** and its non-deuterated form.

Table 1: Physical and Chemical Properties

Property	Hexacosanoic Acid-d4-1	Hexacosanoic Acid (Cerotic Acid)
Molecular Formula	C ₂₆ H ₄₈ D ₄ O ₂	C ₂₆ H ₅₂ O ₂
Molecular Weight	400.71 g/mol [1]	396.70 g/mol [2]
Physical Appearance	White to off-white solid powder[1]	White, waxy solid or powder[2][3][4][5]
Melting Point	Not specified	85-90 °C[3][5]

Table 2: Solubility Data

Solvent	Hexacosanoic Acid-d4-1	Hexacosanoic Acid (Cerotic Acid)
Tetrahydrofuran (THF)	~10 mg/mL[1]	Soluble
Chloroform	Soluble	~2.5 mg/mL[8]
Ethanol	Soluble	Soluble[2]
Ether	Soluble	Soluble[2]
Water	Very low	Negligible[2]

Experimental Protocols

The following section details methodologies for the determination of the physical state and solubility of **hexacosanoic acid-d4-1**.

Determination of Physical State

Methodology: Visual Inspection and Macroscopic Examination

- Sample Preparation: A sample of **hexacosanoic acid-d4-1** is placed on a clean, dry watch glass or in a transparent container.
- Observation: The physical appearance of the substance is observed at room temperature (approximately 20-25 °C) under good lighting.
- Characteristics to Note:
 - Form: Crystalline powder, amorphous solid, waxy solid.
 - Color: White, off-white, etc.
 - Texture: Fine, granular, etc.
- Documentation: The observations are recorded.

Determination of Solubility

The equilibrium solubility of **hexacosanoic acid-d4-1** in a given solvent can be determined using the shake-flask method, followed by quantification of the dissolved solute.

Methodology: Shake-Flask Method

- Preparation of a Saturated Solution:
 - An excess amount of solid **hexacosanoic acid-d4-1** is added to a known volume of the selected solvent in a sealed glass vial.
 - The vial is agitated (e.g., using an orbital shaker) at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Separation of Undissolved Solid:
 - The suspension is allowed to stand to let the undissolved solid settle.
 - A clear aliquot of the supernatant is carefully removed using a syringe and filtered through a chemically resistant, non-adsorptive filter (e.g., a 0.22 µm PTFE filter) to remove any remaining solid particles.
- Quantification of Dissolved Solute:
 - The concentration of **hexacosanoic acid-d4-1** in the clear filtrate is determined using a suitable analytical technique. Given its structure, Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) are appropriate methods.
 - GC Analysis: The fatty acid is first converted to its more volatile methyl ester (FAME) derivative. This is a common and robust method for fatty acid quantification.
 - HPLC Analysis: Can be used for direct analysis or after derivatization to enhance detection.
- Calculation: The solubility is expressed as the concentration of the dissolved compound in the solvent (e.g., in mg/mL or mol/L).

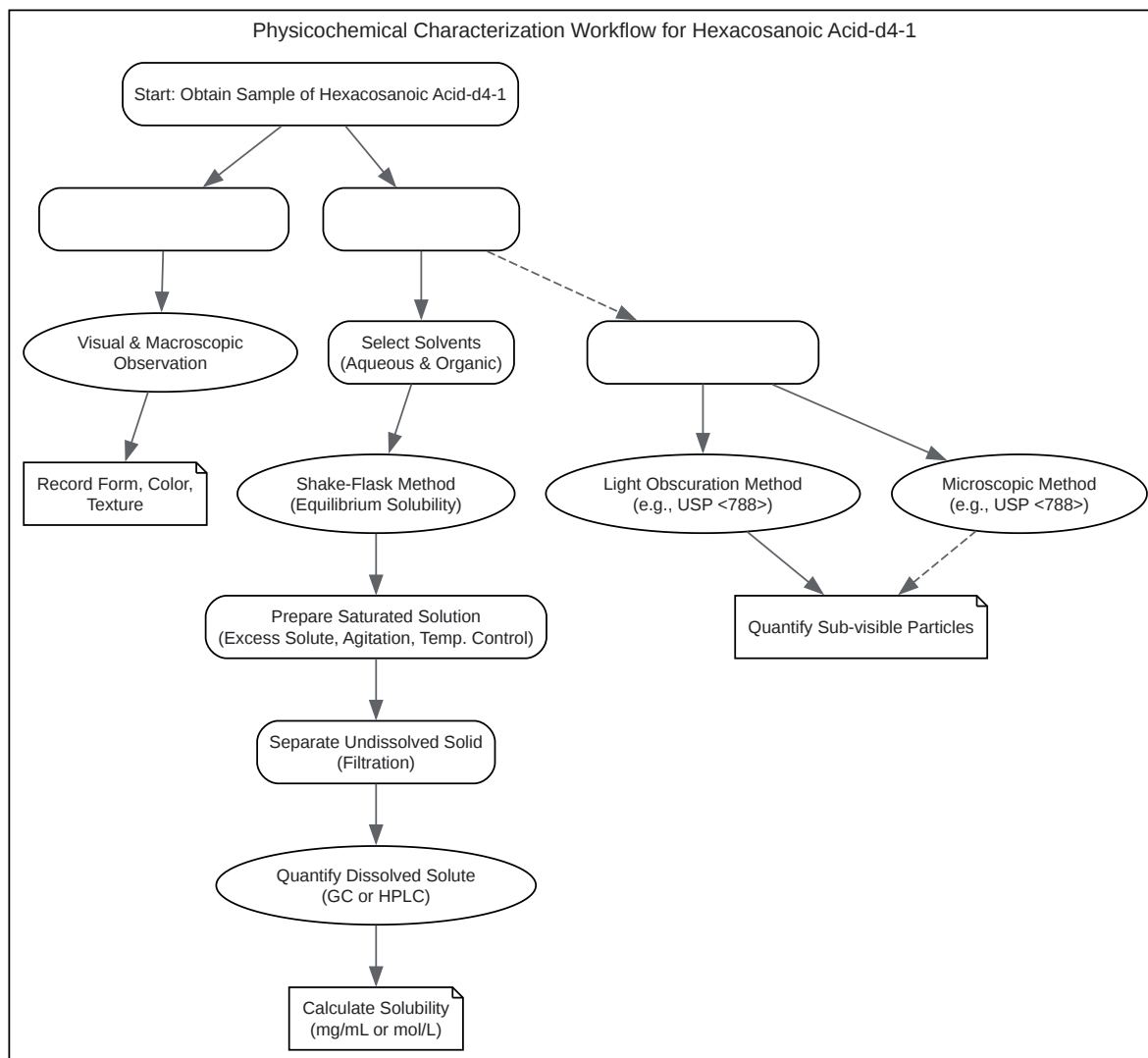
Methodology: Assessment of Undissolved Particulates

For applications where the absence of particulate matter is critical, such as in parenteral formulations, standardized pharmacopeial methods should be employed to quantify sub-visible particles. These methods do not determine solubility but assess the level of undissolved material.

- Light Obscuration Particle Count Test (e.g., USP <788>, Ph. Eur. 2.9.19, JP 6.07): This is the preferred method for detecting sub-visible particles.^{[1][2][6]} It uses an apparatus that measures the blockage of light by particles as they pass through a sensor.
- Microscopic Particle Count Test (e.g., USP <788>, Ph. Eur. 2.9.19): This method is used when the light obscuration method is not applicable, for instance, with colored or viscous solutions.^{[2][6]} It involves filtering a known volume of the solution and then counting the particles on the filter membrane using a microscope.

Visualizations

The following diagram illustrates a general workflow for characterizing the physical state and solubility of a very-long-chain fatty acid like **hexacosanoic acid-d4-1**.



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Physicochemical Characterization Workflow.

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